

Application Note: Formulation & Characterization of (E)-Octyl Crotonate in Fragrance Systems

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Compound of Interest

Compound Name: 2-Butenoic acid, octyl ester, (2E)-

CAS No.: 173605-13-5

Cat. No.: B1148629

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Executive Summary

This technical guide outlines the formulation, stability profiling, and olfactory utility of (E)-octyl crotonate (CAS: 22874-79-9). While lower crotonates (e.g., ethyl crotonate) are characterized by diffusive, sharp pineapple notes, the octyl ester presents a distinct earthy, winey, and waxy-fruity profile due to the elongation of the alkyl chain (C8).[1]

Key Application Scope:

- **Fine Fragrance:** Used as a modifier in chypre and fougère accords to introduce "dried hay" and "wild mushroom" nuances.
- **Functional Fragrance:** High hydrophobicity (logP ~7.16) makes it an excellent fixative for surfactant-heavy systems (shampoos, body washes) where hydrophilic esters wash away.
- **Pharmaceutical/Cosmetic:** Potential use as a masking agent for sulfurous active pharmaceutical ingredients (APIs) due to its heavy, masking odor profile.

Physicochemical & Olfactory Profile

Understanding the molecule's physical behavior is a prerequisite for successful formulation.

Technical Specifications

Property	Value	Formulation Impact
IUPAC Name	Octyl (E)-but-2-enoate	Stereochemistry dictates odor quality; (E)-isomer is standard.
Molecular Weight	198.30 g/mol	Medium volatility (Heart/Base modifier).[2]
Vapor Pressure	~0.017 mmHg @ 25°C	Moderate tenacity; acts as a bridge between top and heart notes.
logP (o/w)	~7.16 (Predicted)	Critical: Highly lipophilic. Excellent substantivity on skin/hair; difficult to solubilize in aqueous bases without surfactants.
Flash Point	>118°C	Safe for standard hot-process manufacturing.
Odor Threshold	Moderate to High	Requires careful dosing; overdose leads to "chemical/solvent" off-notes.

Olfactory Characterization

Unlike the "edible fruit" profile of ethyl crotonate, (E)-octyl crotonate occupies a niche "botanical decay" sector.

- Primary Note: Waxy, green, fruity-winey.[1]
- Secondary Nuances: Dried hay, mushroom (fungal), metallic, oily.[1]

- Accord Utility: Bridges the gap between green top notes (e.g., Galbanum) and earthy base notes (e.g., Patchouli, Oakmoss).[1]

Synthesis & Purity Verification

For research applications requiring high-purity material not available commercially, the following synthesis protocol is recommended.

Protocol 3.1: Acid-Catalyzed Esterification

Objective: Synthesize (E)-octyl crotonate with >98% isomeric purity.

Reagents:

- (E)-Crotonic acid (Trans-2-butenoic acid) - 1.0 eq
- 1-Octanol - 1.2 eq
- p-Toluenesulfonic acid (pTSA) - 0.05 eq (Catalyst)
- Toluene (Solvent/Azeotropic agent)

Workflow:

- Charge: Combine crotonic acid, 1-octanol, and pTSA in a reaction vessel equipped with a Dean-Stark trap.
- Reflux: Heat to reflux (~115°C). Water generation indicates reaction progress.
- Monitor: Continue until theoretical water volume is collected (approx. 4-6 hours).
- Work-up: Cool to RT. Wash with saturated NaHCO₃ (to remove unreacted acid) followed by brine.
- Purification: Dry organic layer over MgSO₄. Concentrate under vacuum.
- Distillation: Fractional distillation is required to remove excess octanol. Collect fraction boiling at ~254°C (atmospheric) or equivalent reduced pressure boiling point.

Formulation Protocols

Protocol 4.1: "Autumn Vineyard" Accord (Fine Fragrance)

Objective: To utilize the "winey/hay" note of octyl crotonate to create a sophisticated dried-fruit and woods accord.

Rationale: Octyl crotonate links the lactonic peach notes with the dry woodiness of cedar, preventing the fruit notes from smelling too "candy-like."

Ingredient	Parts per 1000	Function
(E)-Octyl Crotonate	15	The Bridge: Adds winey/fermented fruit skin nuance.
Gamma-Undecalactone	10	Peach/Apricot skin note.
Ionone Alpha	40	Woody/Floral violet.
Iso E Super	150	Transparent woody blender.
Cedryl Acetate	60	Dry cedarwood texture.
Bergamot Oil (FCF)	120	Fresh citrus top.
Dipropylene Glycol	q.s. 1000	Solvent.

Compounding Steps:

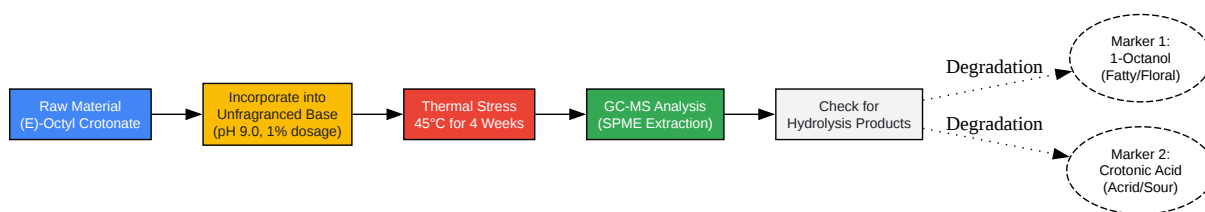
- Pre-mix Octyl Crotonate and Gamma-Undecalactone to evaluate the "fermented fruit" core.
- Add Iso E Super and Cedryl Acetate.
- Finish with Bergamot.
- Maturation: Allow to age for 48 hours. The "chemical" sharpness of the crotonate will soften into a "dried leaf" note.

Protocol 4.2: Stability in Surfactant Systems (Functional Fragrance)

Objective: Verify stability of (E)-octyl crotonate in a high-pH body wash base (pH 9.0).

Mechanism: Esters are prone to hydrolysis in alkaline environments. However, the steric bulk of the octyl chain and the conjugation of the crotonate double bond offer superior resistance compared to simple acetates.[1]

Workflow Visualization (Graphviz):



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Figure 1: Accelerated stability testing workflow. Detection of 1-Octanol or Crotonic Acid indicates formulation failure.

Acceptance Criteria:

- < 5% degradation after 4 weeks at 45°C.
- No perceptible olfactory shift toward "rancid butter" (Crotonic acid) or "fatty floral" (Octanol) dominance.

Safety & Regulatory (E-E-A-T)

Toxicology & Sensitization

While (E)-octyl crotonate is not a "high volume" allergen like Citral or Linalool, crotonates as a class require scrutiny.

- Sensitization: Crotonic acid esters can be skin sensitizers, though the risk decreases as the alcohol chain length increases (Octyl > Ethyl in safety).
- IFRA Status: Always cross-reference with the latest IFRA Standards (International Fragrance Association). As of the 49th/50th Amendment, specific limits for Octyl Crotonate may not be explicitly listed as a restricted substance, implying it falls under the RIFM (Research Institute for Fragrance Materials) safety assessment for the "Crotonate Esters" group.[1]
- Recommendation: Treat as a potential weak sensitizer. Avoid use on broken skin.

Regulatory Data Table

Agency/Body	Status	Notes
TSCA (USA)	Listed	Active inventory.
REACH (EU)	Pre-registered	EINECS: 245-279-1.[2][3]
FEMA	Not GRAS	Strictly for Fragrance Use Only. Not for flavor.
Prop 65	Not Listed	No current cancer/reproductive warnings.

References

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